

Chimaphilin: A Technical Guide to its Physicochemical Properties and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chimaphilin*

Cat. No.: *B162187*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Chimaphilin**, a naturally occurring naphthoquinone with significant biological activity. This document details its fundamental physicochemical properties, outlines a comprehensive protocol for the determination of its molecular weight via mass spectrometry, and elucidates its known mechanisms of action through detailed signaling pathway diagrams.

Physicochemical Properties of Chimaphilin

Chimaphilin, a yellow, crystalline compound, is primarily found in plants of the *Chimaphila* and *Pyrola* genera. Its core chemical identity and key quantitative data are summarized below.

Property	Value	Reference
CAS Number	482-70-2	[1][2]
Molecular Formula	C ₁₂ H ₁₀ O ₂	[1]
Molecular Weight	186.21 g/mol	[1][2]
IUPAC Name	2,7-dimethylnaphthalene-1,4-dione	

Experimental Determination of Molecular Weight

The molecular weight of **Chimaphilin** has been experimentally confirmed using Electron Impact Mass Spectrometry (EI-MS).[3] This technique provides high-resolution data for the structural elucidation of organic compounds.

Detailed Protocol for Molecular Weight Determination by EI-MS

This protocol outlines the key steps for determining the molecular weight of a small, purified organic molecule like **Chimaphilin**.

1. Sample Preparation:

- **Purity:** Ensure the **Chimaphilin** sample is of high purity to avoid interference from other compounds. This can be achieved through techniques such as column chromatography or recrystallization.
- **Solvent Selection:** Dissolve a small amount of the purified **Chimaphilin** in a volatile organic solvent in which it is readily soluble. Suitable solvents include chloroform, dichloromethane, or ethyl acetate. The concentration should be in the range of 1 µg/µL to 10 µg/µL.
- **Sample Introduction:** The sample can be introduced into the mass spectrometer via a direct insertion probe or, if coupled with gas chromatography (GC-MS), through the GC column. For direct insertion, a few microliters of the sample solution are applied to the probe tip and the solvent is allowed to evaporate.

2. Instrumentation and Parameters:

- **Mass Spectrometer:** A high-resolution mass spectrometer equipped with an electron impact (EI) ion source is required.
- **Ionization Energy:** The standard electron energy for EI is 70 eV. This energy is sufficient to cause ionization and fragmentation, providing both the molecular ion peak and a characteristic fragmentation pattern.

- **Mass Analyzer:** A variety of mass analyzers can be used, including magnetic sector, quadrupole, or time-of-flight (TOF) analyzers.
- **Vacuum:** The mass spectrometer must be operated under a high vacuum (typically 10^{-6} to 10^{-7} torr) to prevent ion-molecule reactions and to allow the ions to travel from the source to the detector without collisions.

3. Data Acquisition:

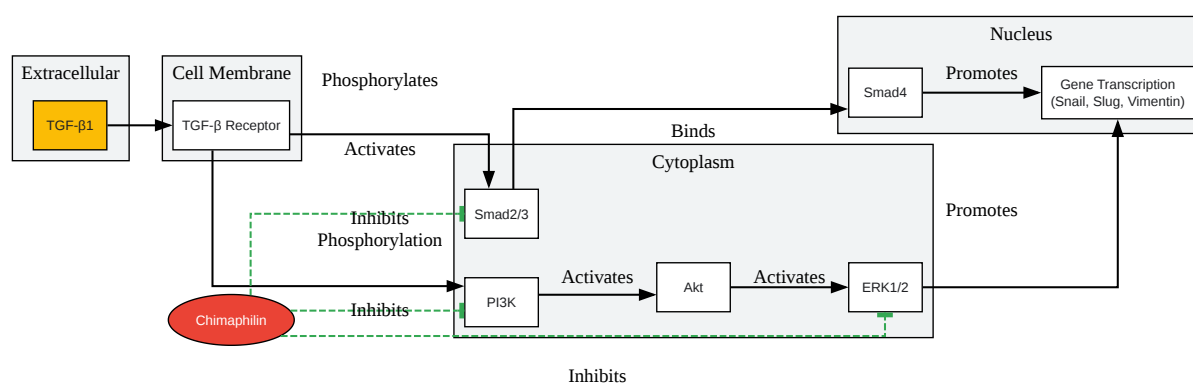
- **Mass Range:** Set the mass spectrometer to scan a mass range appropriate for the expected molecular weight of **Chimaphilin** (e.g., m/z 50-300).
- **Data Collection:** Acquire the mass spectrum. The instrument will detect the mass-to-charge ratio (m/z) of the ions produced.

4. Data Analysis:

- **Molecular Ion Peak:** Identify the molecular ion peak ($M^{+\cdot}$), which corresponds to the intact **Chimaphilin** molecule that has lost one electron. For **Chimaphilin**, this peak will be observed at an m/z value corresponding to its molecular weight (approximately 186).
- **Isotope Peaks:** Observe the isotopic peaks (e.g., $M+1$, $M+2$) which arise from the natural abundance of isotopes such as ^{13}C . The relative intensities of these peaks can help to confirm the elemental composition of the molecule.
- **Fragmentation Pattern:** Analyze the fragmentation pattern to gain further structural information. The fragmentation of the molecular ion provides a unique fingerprint that can be used to confirm the identity of the compound.

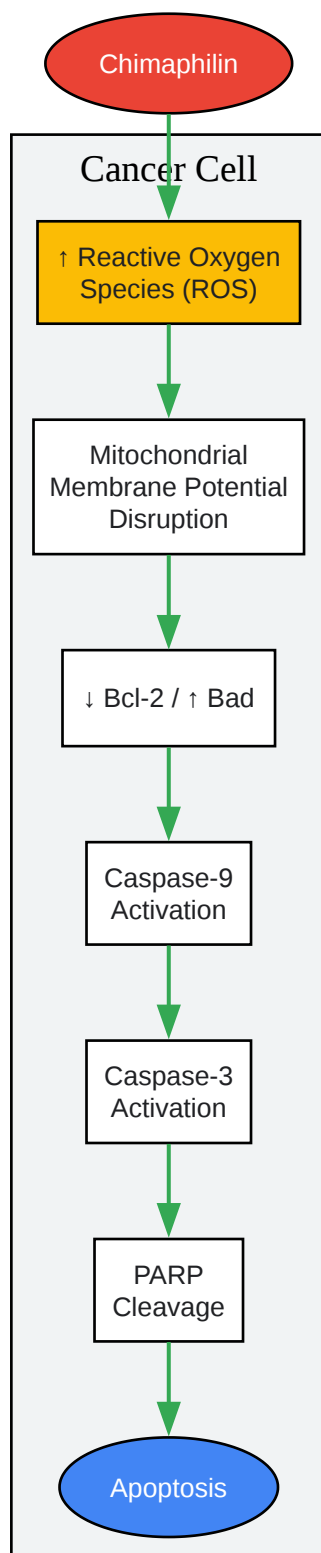
Signaling Pathways of Chimaphilin

Chimaphilin has been shown to exert its biological effects through the modulation of specific signaling pathways. The following diagrams illustrate two key pathways implicated in its anticancer activity.



[Click to download full resolution via product page](#)

Caption: TGF-β1 signaling pathway inhibited by **Chimaphilin**.



[Click to download full resolution via product page](#)

Caption: ROS-mediated mitochondrial apoptosis pathway induced by **Chimaphilin**.

Conclusion

This technical guide provides essential information for researchers and professionals working with **Chimaphilin**. The detailed physicochemical data, a comprehensive protocol for molecular weight determination, and elucidation of its signaling pathways offer a solid foundation for further investigation into its therapeutic potential. The provided diagrams serve as a visual aid to understand the complex molecular mechanisms underlying the biological activity of **Chimaphilin**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chimaphilin induces apoptosis in human breast cancer MCF-7 cells through a ROS-mediated mitochondrial pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Sensitive Determination of Quinones by High-Performance Liquid Chromatography-Electrospray Ionization-Tandem Mass Spectrometry with Methanol Derivatization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. diva-portal.org [diva-portal.org]
- To cite this document: BenchChem. [Chimaphilin: A Technical Guide to its Physicochemical Properties and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162187#chimaphilin-cas-number-and-molecular-weight-determination]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com